

Personal protective equipment for handling Methyl 2-methylhexanoate

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Compound of Interest

Compound Name: Methyl 2-methylhexanoate

Cat. No.: B1618892

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Essential Safety and Handling Guide for Methyl 2-methylhexanoate

This guide provides immediate safety, operational, and disposal protocols for the handling of **Methyl 2-methylhexanoate**, tailored for researchers, scientists, and drug development professionals. The information is compiled to ensure safe laboratory practices and builds upon established safety protocols for similar chemical compounds.

Disclaimer: A specific Safety Data Sheet (SDS) for **Methyl 2-methylhexanoate** (CAS No. 2177-81-3) was not readily available. The following information is based on the safety data of structurally similar compounds, such as methyl hexanoate and 2-methylhexanoic acid. It is imperative to handle this chemical with caution and to perform a risk assessment prior to use.

Hazard Identification and Classification

Methyl 2-methylhexanoate is anticipated to be a flammable liquid and may cause skin and eye irritation. Inhalation of vapors may cause respiratory tract irritation.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical splash goggles that meet EN166 (EU) or NIOSH (US) standards. A face shield should be worn over goggles when there is a significant risk of splashing.	Protects against splashes and aerosols that can cause serious eye irritation.[1][2]
Skin Protection	Chemical-resistant lab coat. Chemical-resistant gloves (e.g., Nitrile, Neoprene). Inspect gloves prior to use and use proper glove removal technique.	Protects skin from accidental contact.[1][2] Given that esters can have variable breakthrough times with standard gloves, consulting the manufacturer's resistance guide is recommended.
Respiratory Protection	All work should be conducted in a certified chemical fume hood. If engineering controls are insufficient, a NIOSH-approved respirator with appropriate organic vapor cartridges should be used.	Minimizes inhalation of vapors or aerosols.[1][3]
Footwear	Closed-toe shoes.	Ensures no exposed skin on the lower body.[4]

Quantitative Data Summary

The following table summarizes key quantitative data, primarily based on the related compound Methyl Hexanoate (CAS 106-70-7) due to the lack of specific data for **Methyl 2-methylhexanoate**.

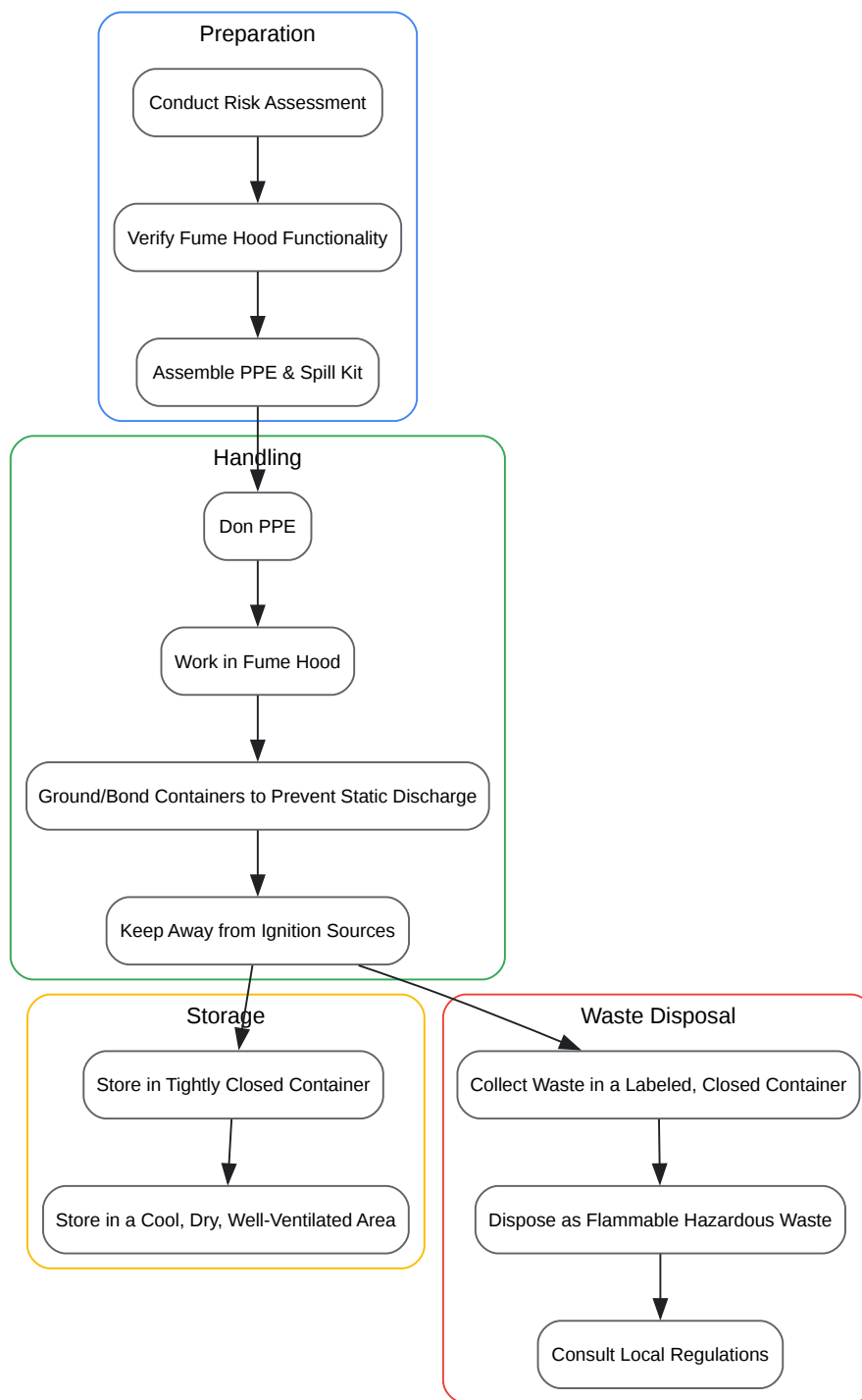
Property	Value	Source
Molecular Formula	C ₈ H ₁₆ O ₂	NIST[5]
Molecular Weight	144.21 g/mol	NIST[5]
Boiling Point	151 °C (304 °F) (for Methyl Hexanoate)	Sigma-Aldrich[2]
Melting Point	-71 °C (-96 °F) (for Methyl Hexanoate)	Sigma-Aldrich[2]
Flash Point	~33.4 °C (for a similar ester)	LookChem[6]
log Pow (Partition Coefficient)	2.34 at 25 °C (for Methyl Hexanoate)	Sigma-Aldrich[2]

Operational and Disposal Plans

A strict operational workflow is critical for safety. The following step-by-step guidance ensures safe handling from receipt to disposal.

Experimental Workflow Diagram

Methyl 2-methylhexanoate: Safe Handling and Disposal Workflow



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Caption: Workflow for safe handling, storage, and disposal of **Methyl 2-methylhexanoate**.

Experimental Protocols

1. Pre-Handling Procedures:

- Risk Assessment: Before beginning any work, conduct a thorough risk assessment specific to the planned experiment.
- Engineering Controls: Verify that the chemical fume hood has a current certification and is functioning correctly. Ensure that an eyewash station and safety shower are readily accessible.[\[3\]](#)
- Spill Kit: Have a spill kit rated for flammable liquids readily available. This should include an absorbent material like sand or vermiculite.[\[2\]](#)

2. Handling the Compound:

- Personal Protective Equipment (PPE): Don all required PPE as detailed in the table above before entering the designated work area.[\[4\]](#)
- Location: Perform all manipulations of **Methyl 2-methylhexanoate** within a certified chemical fume hood to avoid inhalation of vapors.[\[3\]](#)[\[4\]](#)
- Ignition Sources: This material is expected to be flammable. Keep it away from heat, sparks, open flames, and hot surfaces. Use non-sparking tools and explosion-proof equipment.[\[2\]](#)[\[3\]](#)[\[7\]](#)
- Static Discharge: Take precautionary measures against static discharge by grounding and bonding containers and receiving equipment.[\[2\]](#)[\[7\]](#)
- Dispensing: When dispensing, do so carefully to avoid splashes and the generation of aerosols. Keep the container tightly closed when not in use.[\[2\]](#)[\[7\]](#)

3. Post-Handling Procedures:

- Decontamination: Thoroughly decontaminate the work area and any equipment that came into contact with the chemical.

- PPE Removal: Properly doff PPE, removing gloves using the correct technique to avoid contaminating your skin.

- Hygiene: Wash hands thoroughly with soap and water after handling is complete.[\[2\]](#)

4. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[2\]](#)[\[3\]](#)
- Keep away from heat, sparks, and flame.[\[3\]](#)
- Store apart from incompatible materials such as strong oxidizing agents, acids, and bases.
[\[3\]](#)

5. Disposal Plan:

- Waste Collection: Collect surplus and non-recyclable solutions in a suitable, closed, and properly labeled container for disposal.
- Waste Classification: This material should be treated as a flammable hazardous waste.
- Disposal Method: Dispose of contents and container to an approved waste disposal plant. Methods may include incineration in a chemical incinerator equipped with an afterburner and scrubber.[\[2\]](#)
- Regulations: Always consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[\[3\]](#) Do not let the product enter drains.[\[2\]](#)

First-Aid Measures

Immediate and appropriate action is critical in the event of an exposure.

- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Consult a physician.[\[1\]](#)[\[2\]](#)
- In Case of Skin Contact: Take off immediately all contaminated clothing. Wash off with soap and plenty of water for at least 15 minutes. Consult a physician.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[3]
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[2]

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